

Validating Ethoxysulfuron performance in different rice cultivation systems

Author: BenchChem Technical Support Team. **Date:** December 2025

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Compound Name: **Ethoxysulfuron**

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Ethoxysulfuron in Rice Cultivation: A Comparative Performance Analysis

A comprehensive review of **Ethoxysulfuron**'s efficacy against key weeds in transplanted and direct-seeded rice systems, benchmarked against other common herbicides. This guide synthesizes data from multiple field studies to provide researchers and agricultural scientists with a clear comparison of performance metrics, including weed control efficiency, impact on crop yield, and phytotoxicity.

Ethoxysulfuron, a sulfonylurea herbicide, is widely utilized for post-emergence control of broad-leaved weeds and sedges in rice cultivation.[1][2] Its mode of action involves the inhibition of acetolactate synthase (ALS), a key enzyme in the biosynthesis of branched-chain amino acids, leading to the cessation of weed growth and eventual death.[1][3] This guide provides a detailed comparison of **Ethoxysulfuron**'s performance in various rice cultivation systems, drawing upon data from several research studies.

Performance in Transplanted Rice Systems

Transplanted rice offers a window for effective post-emergence weed management. Studies have consistently shown that **Ethoxysulfuron**, applied at various concentrations, effectively controls broad-leaved weeds and sedges, leading to significant increases in grain yield compared to unweeded plots.[4][5]

A key study conducted in Warangal, India, evaluated the bio-efficacy of **Ethoxysulfuron** (60 WG and 15 WG formulations) against competitors like Almix (a pre-mix of metsulfuron-methyl and chlorimuron-ethyl) and 2,4-D Ethyl Ester.[4][5] The results indicated that while **Ethoxysulfuron** formulations were highly effective, their performance in terms of weed control and grain yield was on par with Almix and 2,4-DEE.[4][5] Notably, no phytotoxicity was observed on the rice crop at the tested dosages.[4]

Similarly, research in West Bengal on gangetic alluvial soil demonstrated that **Ethoxysulfuron** effectively controlled a range of weeds.[6][7] However, in this study, Almix 20 WP showed slightly superior performance in terms of weed control efficiency and resulting grain yield.[6][7] It is important to note that at higher doses, some initial, recoverable phytotoxicity was observed with **Ethoxysulfuron**.[6][7]

The combination of **Ethoxysulfuron** with other herbicides has also been explored to broaden the weed control spectrum. A pre-mix of Triafamone and **Ethoxysulfuron** has shown excellent efficacy against complex weed flora in transplanted rice, in some cases outperforming standalone applications of other herbicides like butachlor and pretilachlor.[8] Sequential application of a pre-emergence herbicide followed by a post-emergence application of a Triafamone + **Ethoxysulfuron** mix has also proven to be a highly effective strategy, leading to significantly higher grain yields.[9]

Comparative Performance Data in Transplanted Rice

Herbicide Treatment	Application Rate (g a.i./ha)	Weed Control Efficiency (%)	Grain Yield (kg/ha)	Phytotoxicity	Reference
Ethoxysulfuron 15 WG	18.75	Not explicitly stated, but effective control of broad-leaved weeds and sedges reported.	6383	None observed	[4]
Ethoxysulfuron 60 WG	17.5	Not explicitly stated, but effective control of broad-leaved weeds and sedges reported.	6104	None observed	[4]
Almix (Metsulfuron-methyl 10% + Chlorimuron-ethyl 10%) 20 WP	2 + 2	Not explicitly stated, but comparable to Ethoxysulfuron n.	Not explicitly stated, but comparable to Ethoxysulfuron n.	Not explicitly stated, but comparable to Ethoxysulfuron n.	Not specified [4]
2,4-D EE	400	Not explicitly stated, but comparable to Ethoxysulfuron n.	Not explicitly stated, but comparable to Ethoxysulfuron n.	Not explicitly stated, but comparable to Ethoxysulfuron n.	Not specified [4]

Hand						
Weeding (20 & 40 DAT)	-	-	6176	-	[4]	
Weedy Check	-	-	2862	-	[4]	
Triafamone + Ethoxysulfuron n	60	High efficacy against complex weed flora reported.	6080 (2011), 7060 (2012)	None observed up to 120 g/ha	[8]	
Butachlor	1500	Lower efficacy compared to Triafamone + Ethoxysulfuron n mix.	Lower than Triafamone + Ethoxysulfuron n mix.	Not specified	[8]	
Pretilachlor	1000	Lower efficacy compared to Triafamone + Ethoxysulfuron n mix.	Lower than Triafamone + Ethoxysulfuron n mix.	Not specified	[8]	
Almix 20 WP	4	90.44	5010	Not specified	[6]	
Ethoxysulfuron 60 WG	20	Promising results reported.	Not explicitly stated, but lower than Almix.	Initial injury at highest dose (40 g/ha), but recovered.	[6]	
Hand						
Weeding (20 & 40 DAT)	-	-	5080	-	[6]	
Unweeded Control	-	-	Not specified	-	[6]	

Performance in Direct-Seeded Rice (DSR) Systems

Direct-seeded rice presents a more challenging environment for weed control due to the simultaneous emergence of weeds and rice seedlings.[10][11] The absence of a water layer at the initial stages, which helps suppress weeds in transplanted systems, makes effective herbicide use crucial.[11]

In DSR, **Ethoxysulfuron** has been evaluated both as a standalone post-emergence herbicide and in combination with other active ingredients. A two-year study highlighted that a pre-mix of Triafamone and **Ethoxysulfuron** was highly effective against grasses and sedges, resulting in a remarkable 383% increase in grain yield over the weedy check.[10] This combination demonstrated a high weed control efficiency of 87% to 90%. [10]

Another study in Bangladesh investigated the sequential application of pre-emergence herbicides followed by a post-emergence application of **Ethoxysulfuron**. [12] The combination of Oxadiargyl followed by **Ethoxysulfuron** provided a 62% higher yield compared to a single hand weeding. [12] This indicates the importance of a programmed approach to weed management in DSR.

Research on new generation herbicides in direct-seeded rice also found that a Triafamone + **Ethoxysulfuron** combination recorded the lowest weed count and highest weed control index, with no signs of phytotoxicity even at double the recommended dose. [13]

Comparative Performance Data in Direct-Seeded Rice

Herbicide Treatment	Application Rate (g a.i./ha)	Weed Control Efficiency (%)	Grain Yield (t/ha)	Phytotoxicity (%)	Reference
Triafamone + Ethoxysulfuron	60	87-90	7.3	Not specified	[10]
n					
Pendimethalin fb 2,4-D	Not specified	Effective against broad-leaved weeds.	Lower than Triafamone + Ethoxysulfuron n.	Not specified	[10]
Penoxsulam	Not specified	Effective against sedges.	Lower than Triafamone + Ethoxysulfuron n.	Not specified	[10]
Weedy Check	-	-	1.5	-	[10]
Oxadiargyl fb Ethoxysulfuron	80 fb 18	High control of grasses and broadleaf weeds.	4.13	Not specified	[12]
n					
Pendimethalin	850	Good control of grasses, poor on sedges and broad-leaved weeds.	Lower yield, 14-22% lower plant density.	Reduced plant density	[12]
Hand Weeding (once)	-	-	2.55	-	[12]
Triafamone + Ethoxysulfuron	150	75-83.33	2.29	Not specified	[14]
n					

Bispyribac sodium	250 ml/ha	Lower than Triafamone + Ethoxysulfuro n.	Lower than Triafamone + Ethoxysulfuro n.	Not specified	[14]
Weed-free (control)	-	-	2.39	-	[14]

Experimental Protocols

The methodologies employed in the cited studies provide a framework for replicating and validating these findings.

General Experimental Design

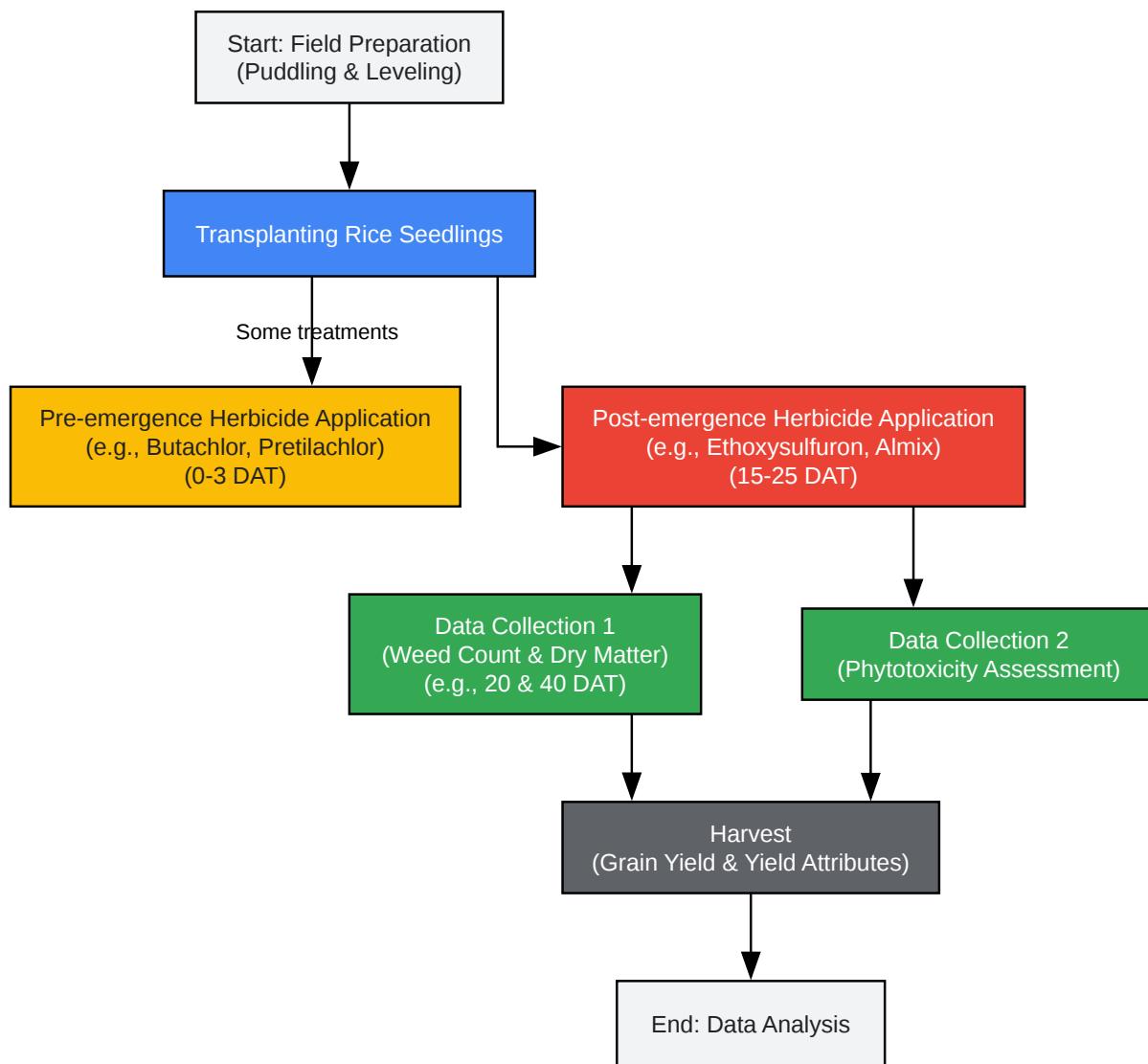
- Layout: Randomized Block Design (RBD) with multiple replications (typically three).
- Plot Size: Varied between studies, for instance, 5.0 x 4.5 m and 6.1 x 2.4 m.[4][8]
- Data Collection: Weed count and dry matter were typically recorded at specific intervals after herbicide application (e.g., 20, 35, and 60 Days After Transplanting/Sowing).[4][8] Yield and yield attributes were recorded at maturity.
- Phytotoxicity Assessment: Visual assessment of crop injury (e.g., yellowing, chlorosis, stunting) was conducted at regular intervals after herbicide application, often using a 0-10 scale.[8]

Herbicide Application

- Post-emergence Herbicides: Generally applied as a spray using a knapsack sprayer with a flat fan nozzle.[8] The water volume for spraying was typically around 300 liters/ha.[8] It was common practice to drain the field before application and re-irrigate 24 hours later.[8]
- Pre-emergence Herbicides: Often applied as a sand mix broadcast.[8]

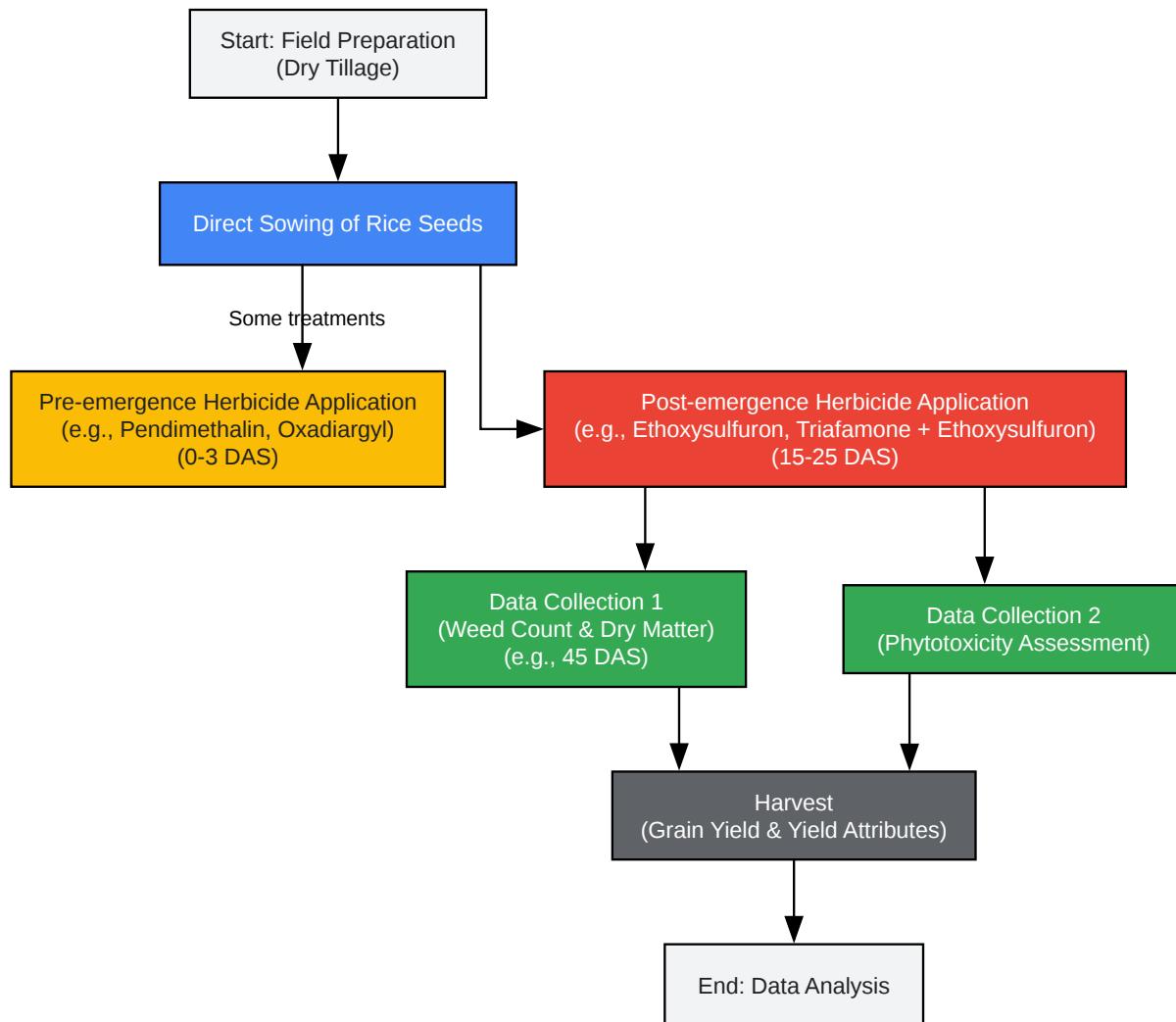
Visualizing Experimental Workflows

The following diagrams illustrate the typical workflows for evaluating herbicide efficacy in transplanted and direct-seeded rice.



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Caption: Workflow for herbicide evaluation in transplanted rice.



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- To cite this document: BenchChem. [Validating Ethoxysulfuron performance in different rice cultivation systems]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b163688#validating-ethoxysulfuron-performance-in-different-rice-cultivation-systems>]

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